

methyl 3,5-dinitrobenzoate safety data sheet and handling

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Compound of Interest

Compound Name: Methyl 3,5-dinitrobenzoate

Cat. No.: B189381

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An In-depth Technical Guide to the Safe Handling of Methyl 3,5-Dinitrobenzoate

This guide provides comprehensive safety data and handling protocols for **methyl 3,5-dinitrobenzoate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Methyl 3,5-dinitrobenzoate is classified as harmful if swallowed.^{[1][2]} It is essential to understand its specific hazards to implement appropriate safety measures.

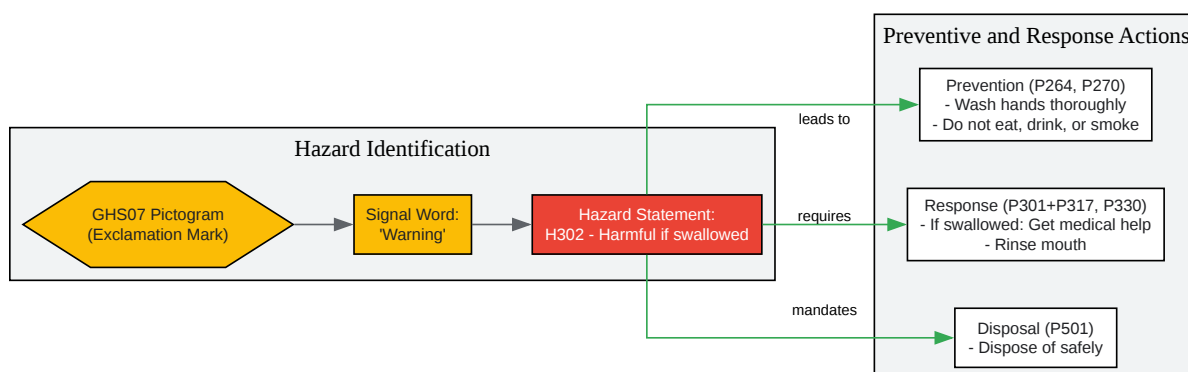
Table 1: GHS Hazard Classification

Classification	Category	Hazard Statement	Signal Word	Pictogram
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| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | Warning | GHS07 (Exclamation Mark) |

Source:^{[1][2][3]}

The hazard identification and communication process follows a clear logical flow, as illustrated below.



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Caption: Logical flow from GHS classification to precautionary actions for **methyl 3,5-dinitrobenzoate**.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is a prerequisite for its safe handling and storage.

Table 2: Physicochemical Data for **Methyl 3,5-Dinitrobenzoate**

Property	Value
Identifiers	
CAS Number	2702-58-1[4][5]
EC Number	220-289-9[3][4]
Molecular Formula	C ₈ H ₆ N ₂ O ₆ [2][5]
Molecular Weight	226.14 g/mol [2][4]
Physical Properties	
Appearance	Off-white powder/solid[6][7]
Melting Point	107 - 109 °C[3][4][6][8]
Boiling Point	367.74 °C[7]
Density	1.6136 g/cm ³ [7]
Solubility	Soluble in chloroform, methanol[7]
Safety Properties	
Flash Point	Not applicable[3]

| Autoignition Temperature | Not applicable[6] |

Experimental Protocols: Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and prevent accidents.

Engineering Controls

- Ventilation: Always handle **methyl 3,5-dinitrobenzoate** in a well-ventilated area.[1][9] For procedures that may generate dust, a chemical fume hood is required.

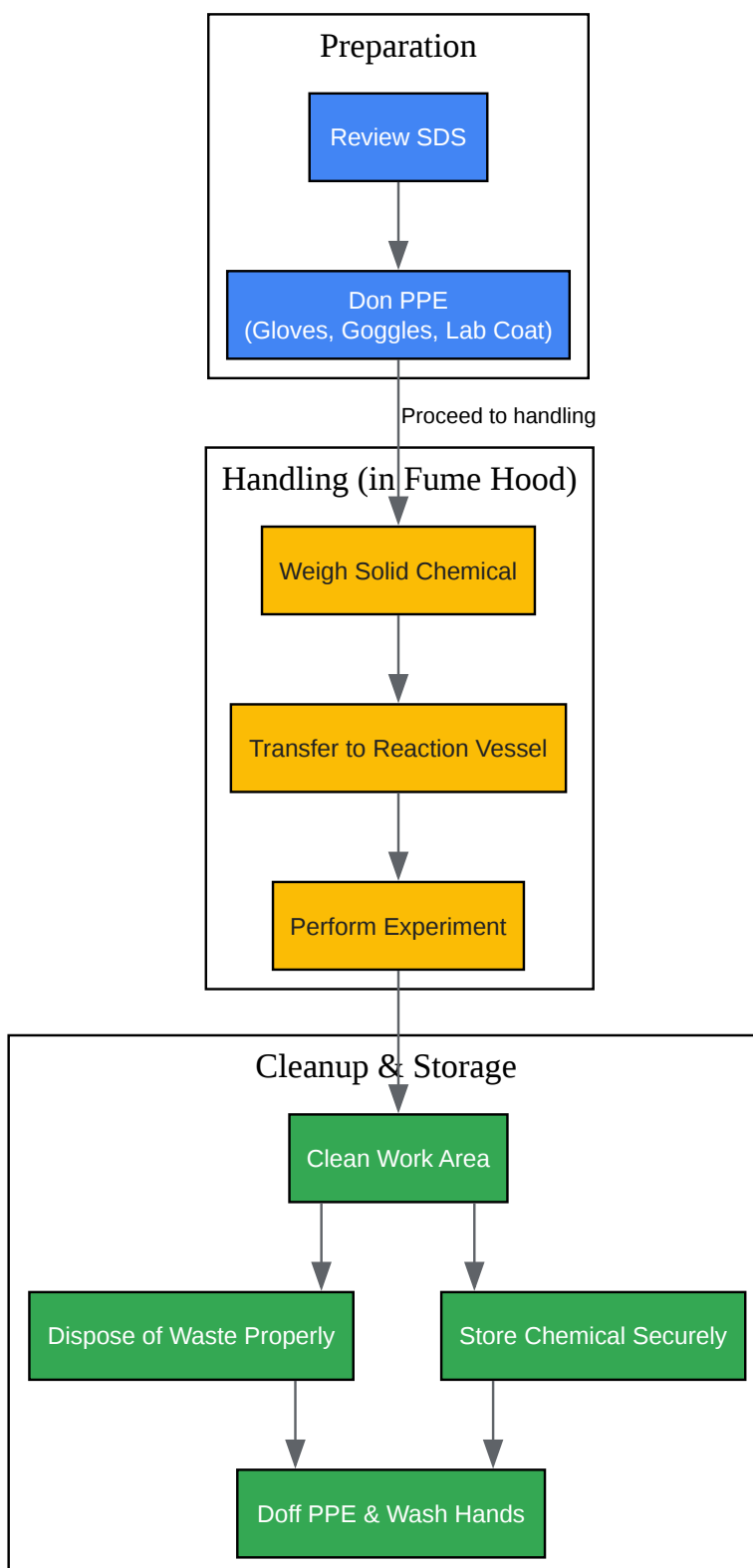
General Handling Protocols

- Preparation: Before use, review the Safety Data Sheet (SDS).[10] Ensure all necessary personal protective equipment (PPE) is available and in good condition.

- Dispensing: Avoid the formation of dust during handling.[\[1\]](#)[\[9\]](#) Use non-sparking tools to prevent ignition sources.[\[1\]](#)
- During Use: Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[9\]](#) Do not eat, drink, or smoke in the work area.[\[6\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly after handling. Clean the work area to remove any residual contamination.

Storage Protocols

- Store in a dry, cool, and well-ventilated place.[\[6\]](#)[\[9\]](#)
- Keep containers tightly closed to prevent contamination.[\[6\]](#)[\[9\]](#)
- Store away from incompatible materials, such as strong bases.[\[11\]](#)



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Caption: Standard workflow for handling solid chemicals like **methyl 3,5-dinitrobenzoate** in a laboratory.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with the chemical.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face	Tightly fitting safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US). [1]	Protects against dust particles and splashes.
Skin	Impervious protective gloves and clothing. Long-sleeved lab coat.[1][6]	Prevents skin contact. Gloves should be inspected before use.[6][12]

| Respiratory | Not required under normal use with adequate ventilation.[6][9] Use a full-face respirator if dust is generated or exposure limits are exceeded.[1] | Prevents inhalation of harmful dust. |

Emergency Procedures

Preparedness for emergencies is a key component of laboratory safety.

First-Aid Measures

- If Inhaled: Move the person to fresh air.[1]
- In Case of Skin Contact: Immediately remove contaminated clothing and wash the skin with plenty of water.[1]
- In Case of Eye Contact: Rinse the eyes cautiously with water for at least 15 minutes.[1][6]

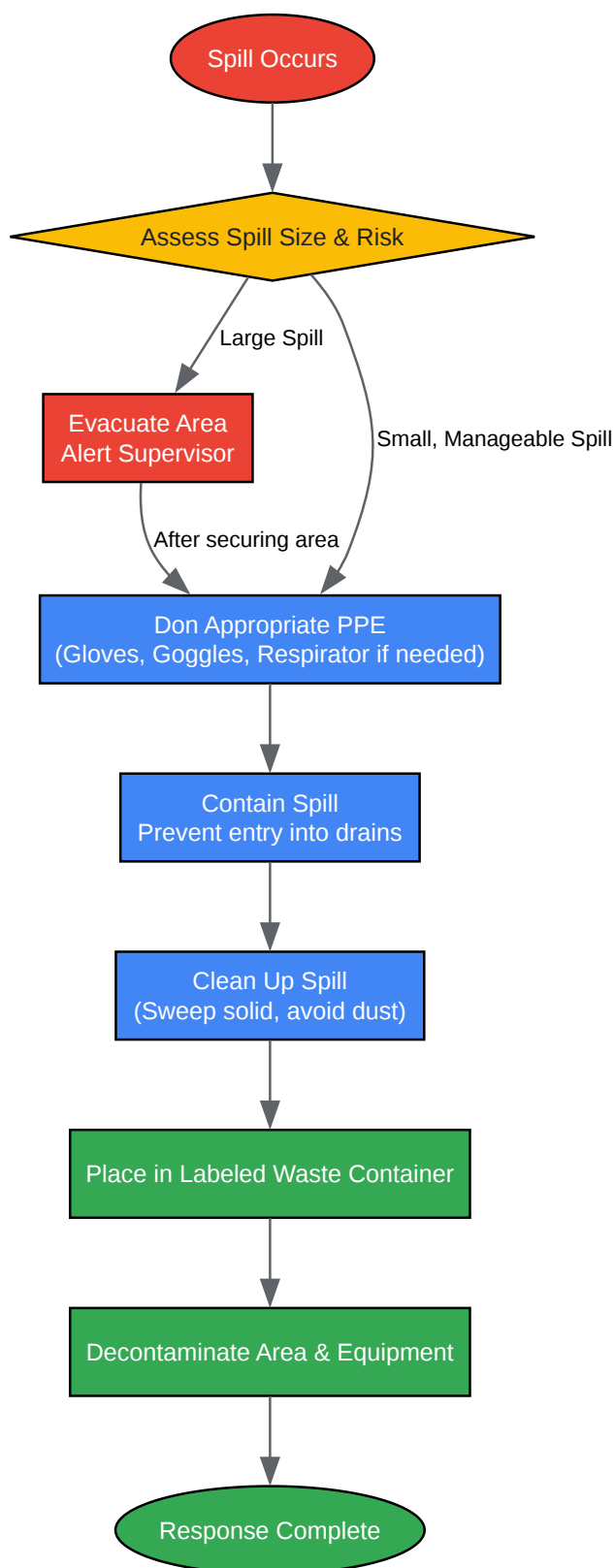
- If Swallowed: Rinse mouth with water.^[1] Get medical help.^[1] Do not induce vomiting.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE.^[9] Evacuate personnel from the spill area if necessary.^[1]
- Containment: Prevent the chemical from entering drains.^{[1][8]}
- Cleaning: Carefully sweep up the spilled solid, avoiding dust generation.^{[8][9]} Place the material into a suitable, labeled container for disposal.^[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^{[6][13]}
- Specific Hazards: Thermal decomposition can release irritating gases and vapors.^{[6][13]}
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^{[6][13]}



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Caption: Emergency response flowchart for a chemical spill of **methyl 3,5-dinitrobenzoate**.

Toxicological and Ecological Information

The available data on the toxicological and ecological effects of **methyl 3,5-dinitrobenzoate** is limited.

Toxicological Data

The primary known toxicological effect is acute oral toxicity.^{[1][2]} For many other endpoints, data is not available, and the chemical's properties have not been thoroughly investigated.

Table 4: Summary of Toxicological Effects

Effect	Result
Acute Toxicity	
Oral	Harmful if swallowed (Category 4) ^{[1][2]}
Dermal	No data available ^[6]
Inhalation	No data available ^[6]
Other Health Effects	
Skin Corrosion/Irritation	No data available ^[6]
Serious Eye Damage/Irritation	No data available ^[6]
Respiratory or Skin Sensitization	No data available ^[6]
Germ Cell Mutagenicity	No data available ^[6]
Carcinogenicity	No data available; not identified as a carcinogen by IARC or ACGH ^[6]

| Reproductive Toxicity | No data available^[6] |

Ecological Information

There is a lack of data regarding the environmental impact of this substance.

Table 5: Summary of Ecological Effects

Effect	Result
Toxicity to fish	No data available[1]
Toxicity to daphnia and other aquatic invertebrates	No data available[1]
Toxicity to algae	No data available[1]
Persistence and Degradability	No data available[1]

| Bioaccumulative Potential | No data available[1] |

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.

- Product: Dispose of the chemical at an approved waste disposal plant. Do not mix with other waste.
- Containers: Uncleaned containers should be handled and disposed of in the same manner as the product itself.

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